

Application Notes and Protocols: 2-Nitrothioanisole as a Versatile Intermediate in Drug Discovery

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Compound of Interest

Compound Name: 2-Nitrothioanisole

Cat. No.: B1295951

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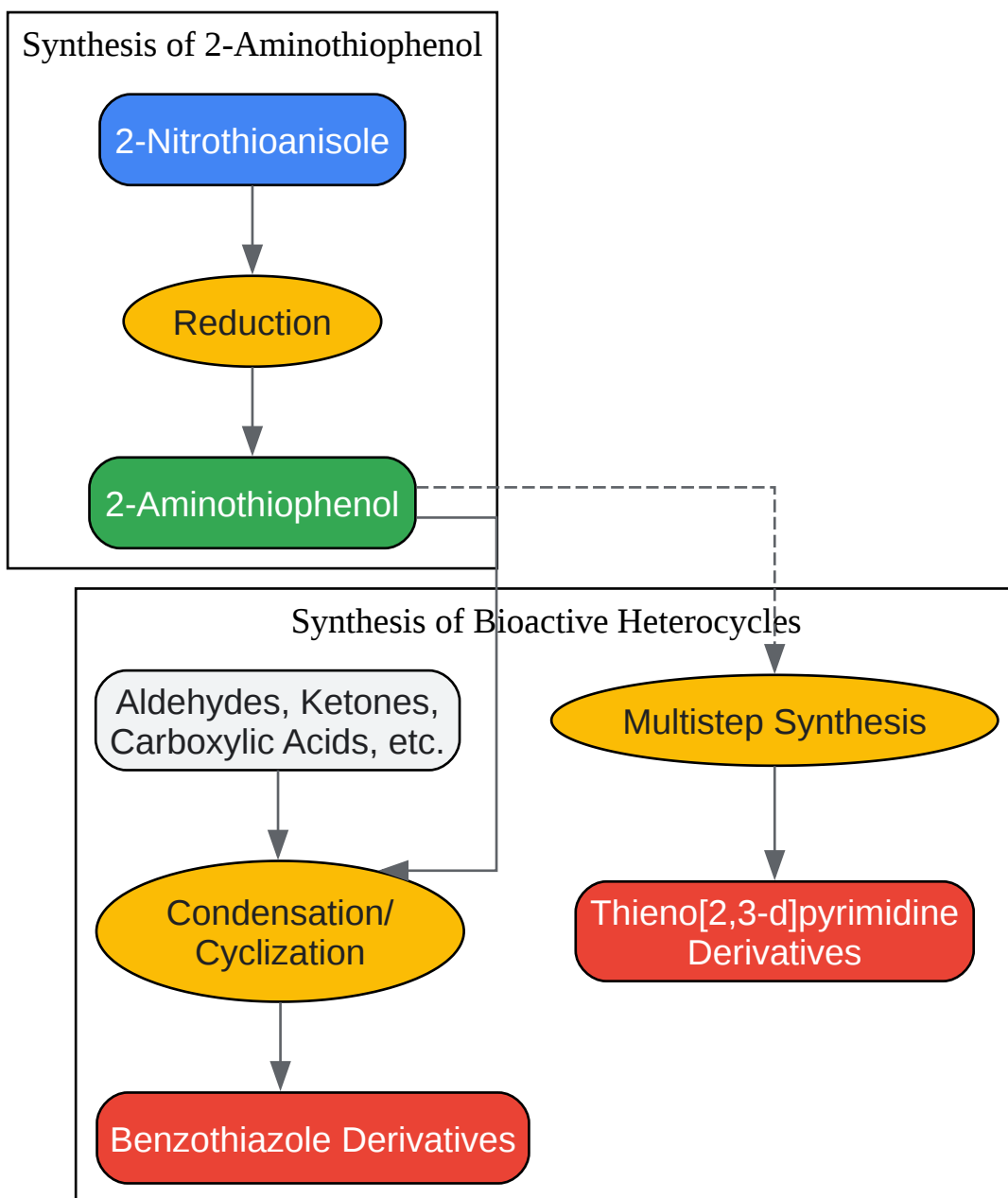
For Researchers, Scientists, and Drug Development Professionals

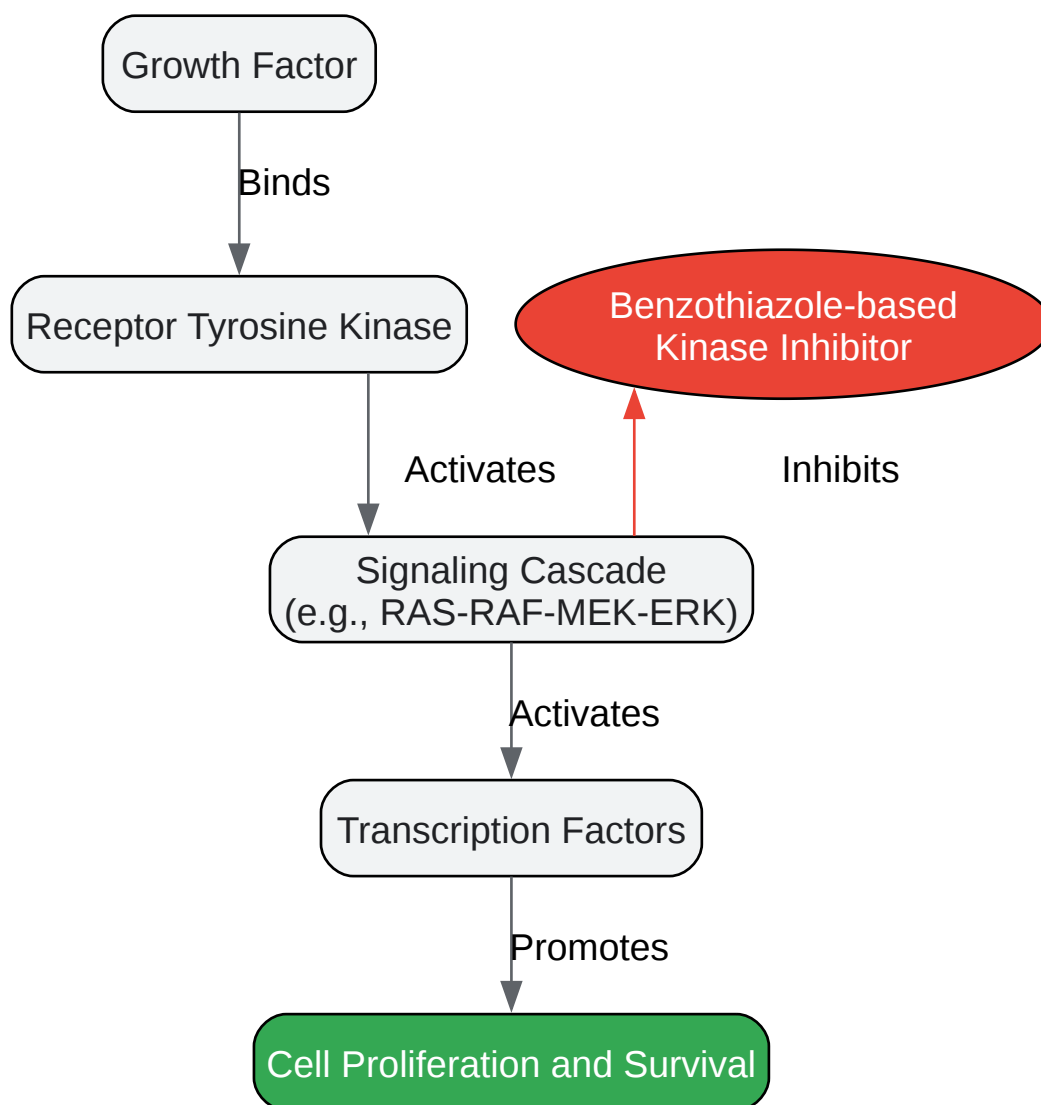
Introduction

2-Nitrothioanisole serves as a valuable intermediate in drug discovery, primarily as a precursor to 2-aminothiophenol. The strategic reduction of the nitro group in **2-Nitrothioanisole** unmasks a highly reactive amino functionality, ortho to a thiol group, providing a versatile scaffold for the synthesis of a diverse range of heterocyclic compounds. These resulting molecules, particularly benzothiazoles and thieno[2,3-d]pyrimidines, have demonstrated significant potential as anticancer agents and kinase inhibitors. This document provides detailed application notes, experimental protocols, and data on the utility of **2-Nitrothioanisole** in the synthesis of biologically active compounds.

Synthetic Utility of 2-Nitrothioanisole

The core utility of **2-Nitrothioanisole** lies in its efficient conversion to 2-aminothiophenol. This transformation is a critical step, as 2-aminothiophenol is a widely used building block in medicinal chemistry. The general synthetic workflow is depicted below.





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